

An In-depth Technical Guide to 3-Chloro-2-methylpropionitrile

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 3-Chloro-2-methylpropionitrile

Cat. No.: B1294522

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Introduction

3-Chloro-2-methylpropionitrile, identified by the CAS number 7659-45-2, is a halogenated aliphatic nitrile that serves as a versatile building block in organic synthesis.^[1] Its unique bifunctional nature, possessing both a reactive chlorine atom and a cyano group, makes it a valuable intermediate in the construction of more complex molecular architectures, particularly in the realm of pharmaceutical and agrochemical development. This guide provides a comprehensive overview of its chemical and physical properties, synthesis and purification, spectroscopic characterization, safety considerations, and its applications as a key synthetic intermediate.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **3-Chloro-2-methylpropionitrile** is essential for its effective use in synthesis and for ensuring safe handling. These properties are summarized in the table below.

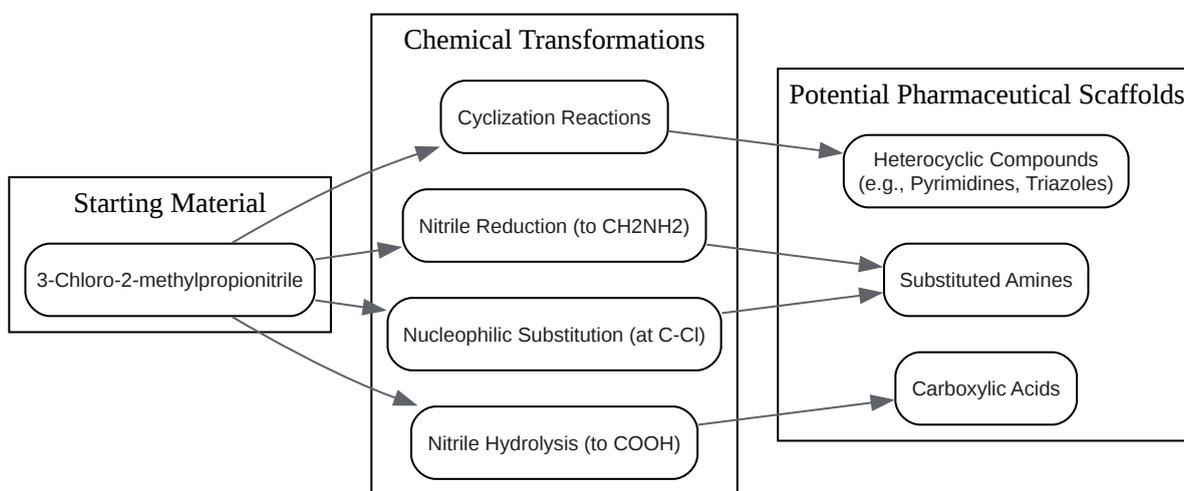
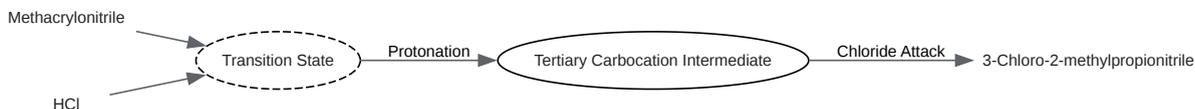
Property	Value	Source
CAS Number	7659-45-2	[1]
Molecular Formula	C ₄ H ₆ ClN	[1]
Molecular Weight	103.55 g/mol	[1]
IUPAC Name	3-chloro-2-methylpropanenitrile	[1]
Synonyms	3-Chloro-2-methylpropionitrile, α -Methyl- β -chloropropionitrile	[1]
Appearance	Colorless to yellow or brown-yellow liquid	
Boiling Point	60 °C at 15 mm Hg	[2]
Density	1.078 g/mL at 25 °C	[2]
Refractive Index (n ²⁰ /D)	1.434	[2]

Synthesis and Purification

The primary and most direct industrial synthesis of **3-Chloro-2-methylpropionitrile** involves the hydrochlorination of methacrylonitrile. This reaction is an example of an electrophilic addition to an alkene.

Reaction Mechanism: Markovnikov Addition

The addition of hydrogen chloride to the carbon-carbon double bond of methacrylonitrile follows Markovnikov's rule. The electron-withdrawing nature of the nitrile group influences the regioselectivity of the addition. The mechanism proceeds through the formation of a carbocation intermediate. The proton from HCl adds to the less substituted carbon of the double bond, leading to the formation of a more stable tertiary carbocation adjacent to the nitrile group. The chloride ion then attacks this carbocation to yield the final product.



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Sources

- 1. 3-Chloro-2-methylpropionitrile | C₄H₆ClN | CID 98294 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-CHLORO-2-METHYLPROPIONITRILE | 7659-45-2 [chemicalbook.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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